

Established BCL2 Inhibitors & Key Compounds

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Compound Focus: Bcl-2-IN-14

Cat. No.: S12857221

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While information on **Bcl-2-IN-14** is not available, the development of BCL2-targeting drugs has major milestones. The table below summarizes key compounds that have shaped this field [1].

Compound Name	Key Characteristics & Developmental Significance
ABT-737	Early prototype inhibitor; showed BCL2, BCL-X _L , and BCL-w specificity via NMR-based screening and structure-based design [1].
Navitoclax (ABT-263)	Oral successor to ABT-737; progressed to clinical trials; inhibits BCL2, BCL-X _L , and BCL-w [1].
Venetoclax (ABT-199)	First selective BCL2 inhibitor; FDA/EMA approved (2016); transforms treatment for several hematologic cancers [1].
Sonrotoclax & Lisaftoclax	Newer, selective BCL2 inhibitors; under clinical evaluation (alone and in combination therapies) [1].

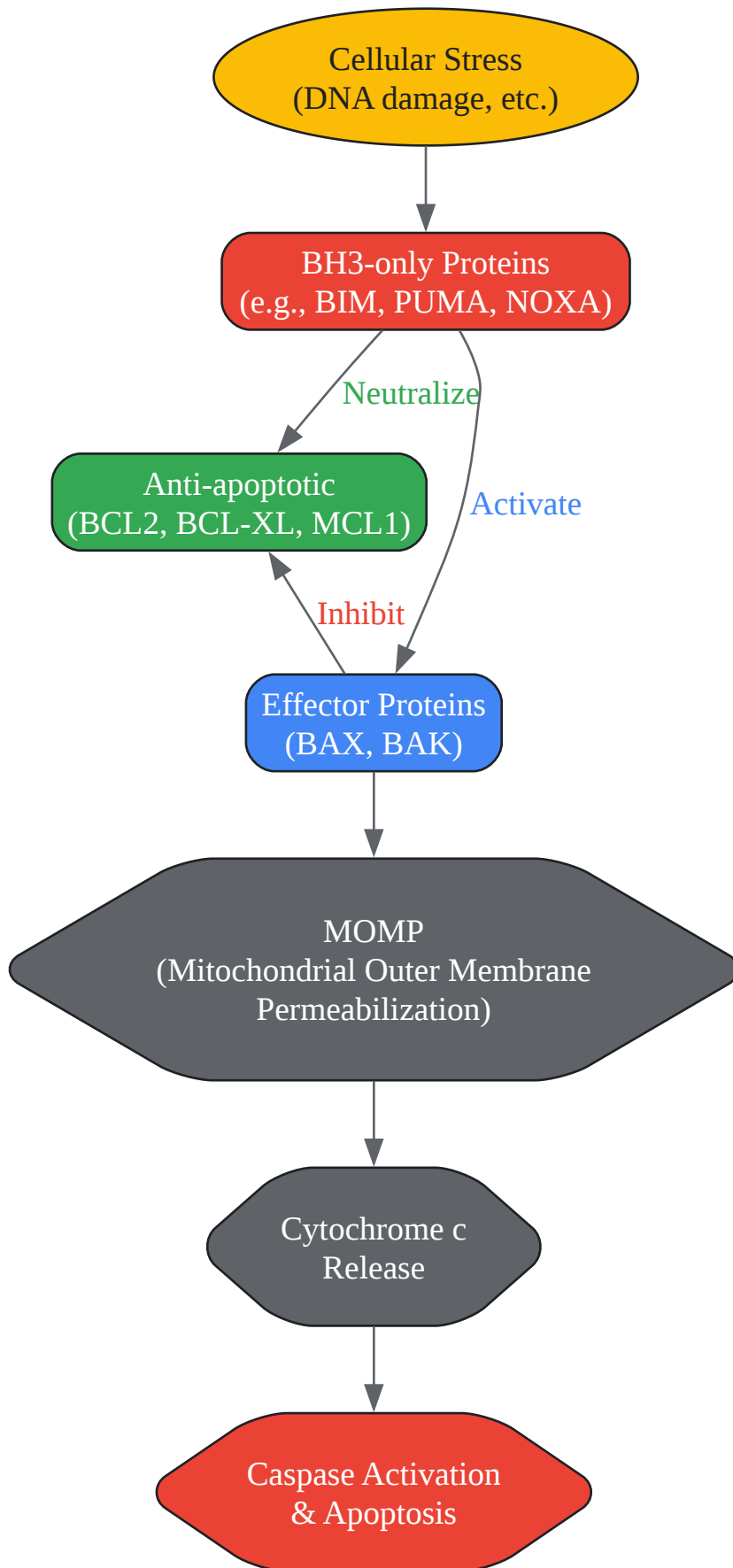
Core Experimental Methodologies in BCL2 Research

The following experimental approaches are fundamental for validating BCL2 as a target and evaluating inhibitor efficacy, and would likely be relevant in characterizing any new compound like **Bcl-2-IN-14** [2].

Method Category	Specific Techniques	Key Application in BCL2 Research
Gene Expression Analysis	Microarray (e.g., Affymetrix HG-U133), RT-QPCR [2]	Quantifying <i>BCL2</i> mRNA levels in tumor samples vs. normal tissues; assessing transcriptome-wide changes.
Protein Detection & Quantification	Western Blot, Multiplex Immunofluorescence, Quantitative Flow Cytometry [2] [3]	Measuring BCL2 protein expression, localization (e.g., surface vs. intracellular), and using quantitative scoring (e.g., AQUA) in patient samples.
Functional & Phenotypic Assays	shRNA-mediated silencing, BH3 profiling, Cell viability/apoptosis assays (in vitro), Xenograft models (in vivo) [4]	Establishing BCL2 dependency; demonstrating apoptosis induction via specific BCL2 inhibition; evaluating efficacy in animal models.

BCL2 Family Regulation of Apoptosis

The core function of the BCL2 protein family is to regulate mitochondrial apoptosis. The diagram below illustrates the key proteins and their interactions in deciding cellular fate.



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The intrinsic apoptosis pathway is regulated by the balance between pro-survival (e.g., BCL2) and pro-apoptotic proteins. BH3-only proteins act as sensors to initiate cell death [1] [5].

Research Context and Suggested Steps

The absence of specific data on **Bcl-2-IN-14** could mean it is a very novel compound not yet described in the public literature, or it may be known under a different, standardized designation.

To continue your investigation, I suggest:

- **Checking Patent Databases:** Search the USPTO, EPO, or WIPO databases for "**Bcl-2-IN-14**". Early-stage research is often disclosed in patent applications first.
- **Searching Broader Terms:** Look for information on the company or research institution that synthesized the compound, as their publications or website may contain the required data sheets.
- **Reviewing Related Compounds:** Studying the chemical structures, binding properties, and clinical profiles of established inhibitors (like venetoclax) can provide valuable mechanistic insights that are often applicable to new compounds in the same class.

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